

Methyl 3-amino-4-iodobenzoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Methyl 3-amino-4-iodobenzoate**

Cat. No.: **B1321641**

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Introduction

Methyl 3-amino-4-iodobenzoate is an organic compound utilized as a raw material and intermediate in various fields of organic synthesis, including pharmaceuticals, agrochemicals, and dyestuffs.^[1] Its aromatic structure, featuring a benzoate moiety substituted with both an amino and an iodine group, makes it a versatile building block for more complex molecules.^{[1][2]} The presence of the iodine substituent, in particular, enhances its reactivity, facilitating further functionalization in chemical syntheses.^{[1][2]} This guide provides a comprehensive overview of the known safety and handling precautions for **Methyl 3-amino-4-iodobenzoate**, compiled from available safety data sheets and chemical supplier information, to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

Methyl 3-amino-4-iodobenzoate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it is considered harmful if swallowed.^{[3][4][5]}

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Hazard Pictograms:

- (GHS07)[\[6\]](#)

Physical and Chemical Properties

While comprehensive experimental data is limited, the following physical and chemical properties have been reported.

Property	Value	Source(s)
Molecular Formula	C8H8INO2	[1] [2] [3] [4] [5] [7]
Molecular Weight	277.06 g/mol	[3]
Appearance	Pale-yellow to yellow to brown solid/powder	[4] [6] [7]
Melting Point	134-138°C	[3]
	130.0-140.0°C	[2] [7]
Boiling Point	Not available	[3]
Solubility	Soluble in organic solvents	[1] [2]
Odor	Not available	[3] [4] [5]

Toxicological Information

Detailed toxicological studies for **Methyl 3-amino-4-iodobenzoate** are not readily available in the public domain. The information below is based on the GHS classification and general toxicological principles.

Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[\[3\]](#)

Acute Effects:

- Oral: Harmful if swallowed.[\[4\]](#)[\[5\]](#)
- Inhalation: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#) Inhalation may lead to irritation of the lungs and respiratory system, and overexposure could result in serious illness.[\[3\]](#)
- Skin: Causes skin irritation, which may be characterized by itching, scaling, reddening, or occasionally blistering.[\[3\]](#)
- Eye: Causes serious eye irritation, characterized by redness, watering, and itching.[\[3\]](#)

Chronic Effects: Data on long-term exposure, carcinogenicity, mutagenicity, and reproductive toxicity are not available.[\[3\]](#)[\[5\]](#)

Quantitative Toxicity Data:

Metric	Value
LD50 (Oral)	Not available
LD50 (Dermal)	Not available
LC50 (Inhalation)	Not available

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

Handling:

- Avoid contact with skin, eyes, and personal clothing.[3]
- Wash hands thoroughly after handling.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Use only outdoors or in a well-ventilated area.[3]
- Wear suitable protective clothing, gloves, and eye/face protection.[3]
- Do not eat, drink, or smoke when using this product.[4]
- Facilities storing or utilizing this material should be equipped with an eyewash fountain.[3]

Storage:

- Store in a tightly-closed container when not in use.[3]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[3]
- Keep away from sources of ignition.[3]
- Store locked up.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Methyl 3-amino-4-iodobenzoate**.

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces. Use eyewear tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166.[3]
- Skin Protection: Wear protective gloves and clothing. Inspect gloves before use and observe the instructions regarding permeability and breakthrough time provided by the supplier.[4]

- Respiratory Protection: Use a NIOSH- or CEN-certified respirator when engineering controls are not sufficient to control airborne concentrations.[3]

First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention.

General Advice: Immediately remove any clothing contaminated by the product. Move out of the dangerous area. Consult a physician and show this safety data sheet.[3]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[3]
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately.[3]
- Eye Contact: Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid immediately.[3]
- Ingestion: Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.[3]

Spill and Disposal Considerations

Spill Response:

- Wear protective equipment and keep unprotected personnel away.
- Ensure adequate ventilation.
- Prevent further leak or spill if safe to do so.
- Vacuum, sweep up, or absorb with inert material and place into a suitable disposal container.
- Do not let the product enter drains, other waterways, or soil.[3]

Disposal:

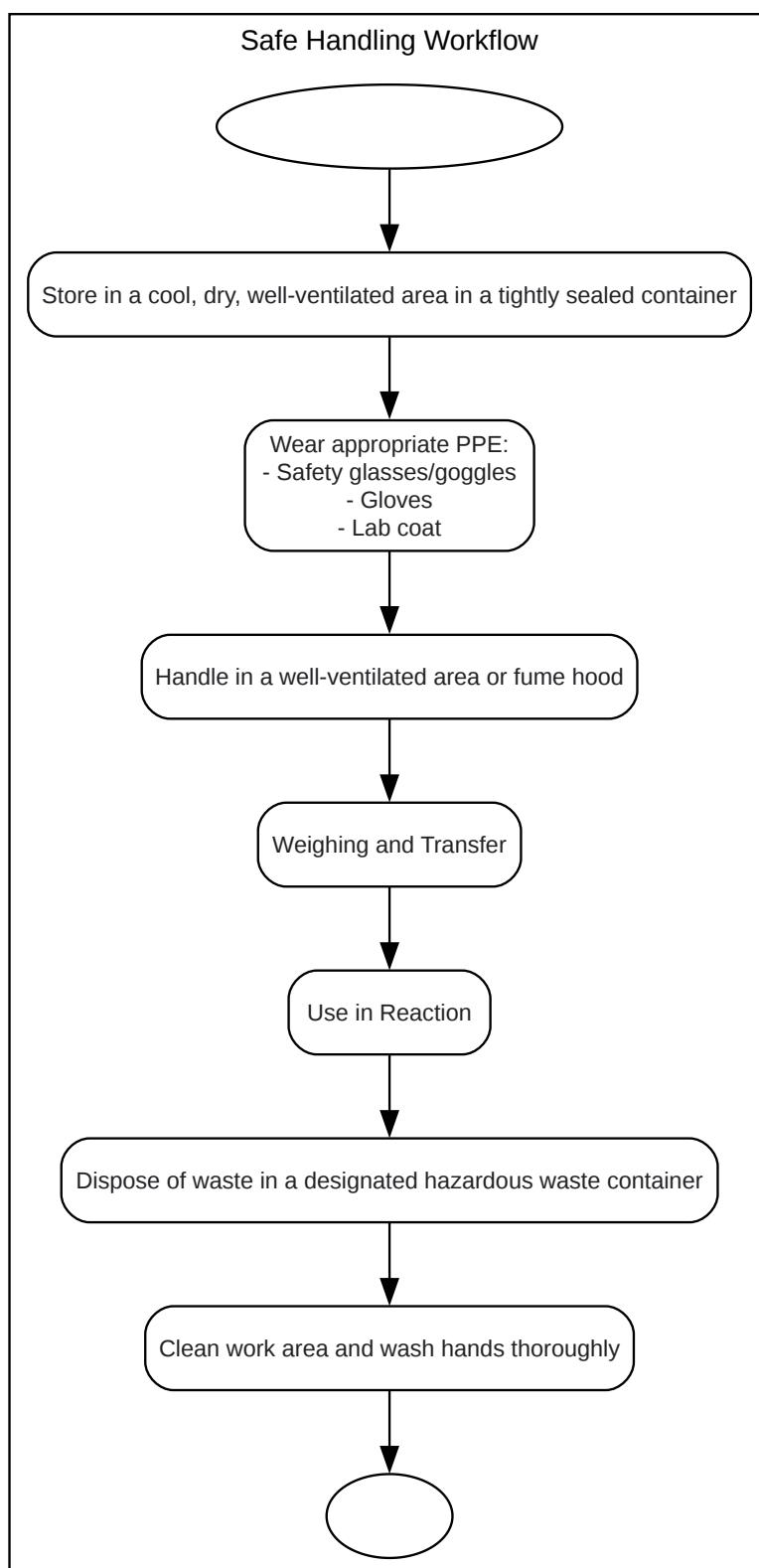
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.
- Dispose of contents/container to an approved waste disposal plant.
- Consult local, regional, and national regulations for proper disposal.[\[3\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessment of **Methyl 3-amino-4-iodobenzoate** are not publicly available. The hazard classifications provided are based on data from suppliers and are likely derived from a combination of expert judgment, structure-activity relationships, and/or in-house studies that are not published. In the absence of specific experimental data, it is prudent to handle this compound with the precautions outlined for a substance with its GHS classifications.

Visualized Workflows

The following diagrams illustrate the logical workflows for safe handling and emergency response.



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Caption: General laboratory workflow for the safe handling of **Methyl 3-amino-4-iodobenzoate**.

Caption: Logical workflow for responding to an exposure to **Methyl 3-amino-4-iodobenzoate**.

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